

how to avoid MNI137 off-target effects in research

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Technical Support Center: MNI137

This technical support center provides researchers, scientists, and drug development professionals with essential guidance on utilizing **MNI137** in their experiments, with a specific focus on identifying and mitigating potential off-target effects.

Frequently Asked Questions (FAQs) Q1: What is the primary target of MNI137 and its mechanism of action?

MNI137 is a selective negative allosteric modulator (NAM) of group II metabotropic glutamate (mGlu) receptors.[1] Specifically, it targets the mGlu2 receptor, inhibiting its function in response to glutamate.[1] Its potency has been quantified in different systems, as detailed below.

Table 1: In Vitro Potency of MNI137

Target Species	Assay Type	IC₅₀ Value
Human mGlu2	Glutamate-induced calcium mobilization	8.3 nM
Rat mGlu2	Glutamate-induced calcium mobilization	12.6 nM



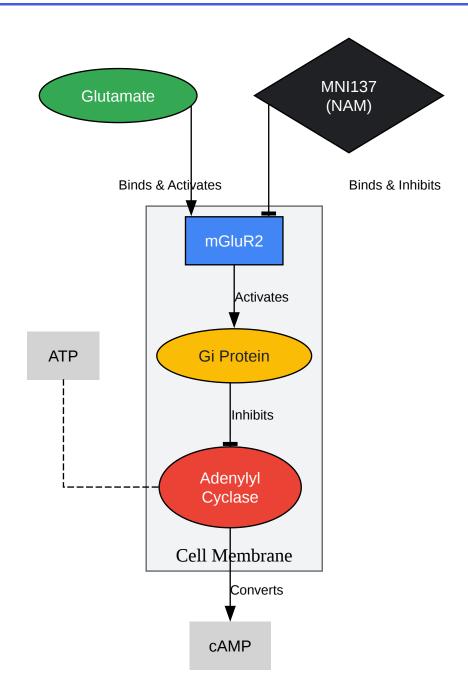




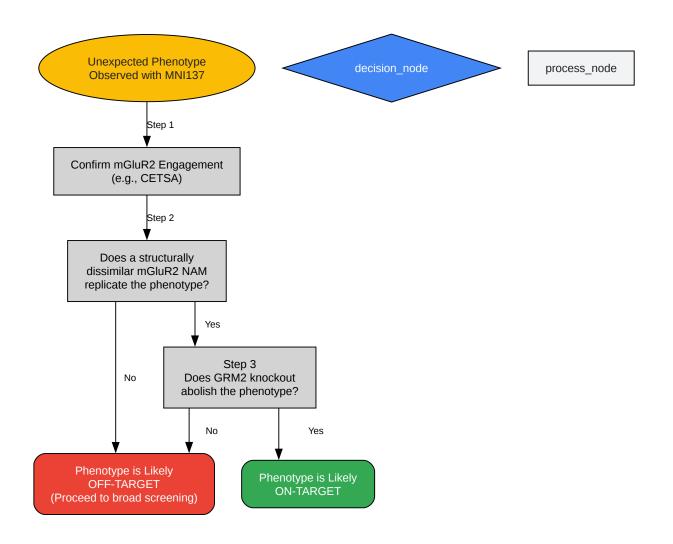
Data sourced from Tocris Bioscience.[1]

MNI137 shows no significant activity at mGlu1, mGlu4, mGlu5, or mGlu8 receptors in similar calcium mobilization assays.[1]

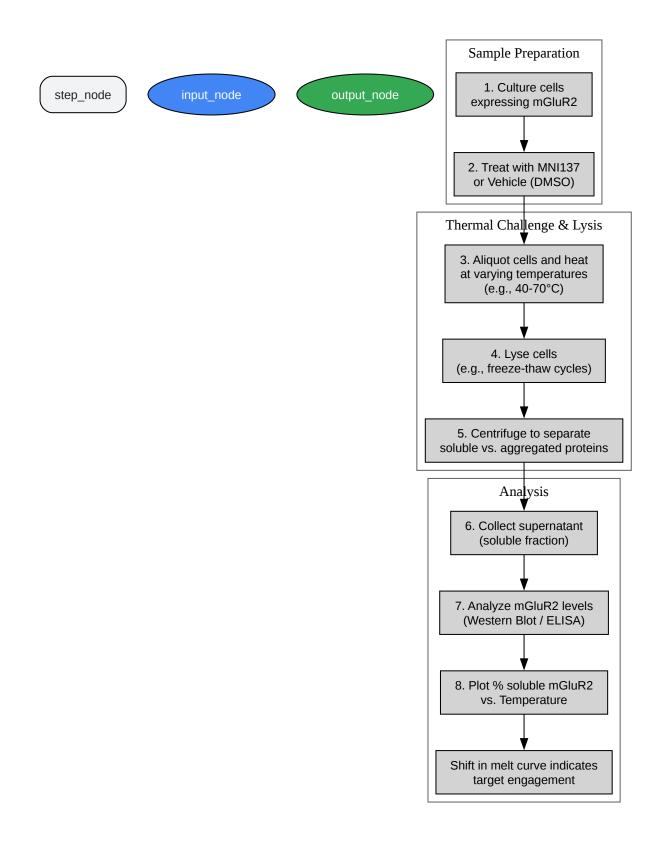












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